

Ozarelix Key Information for Researchers

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Ozarelix

CAS No.: 295350-45-7

Cat. No.: S548652

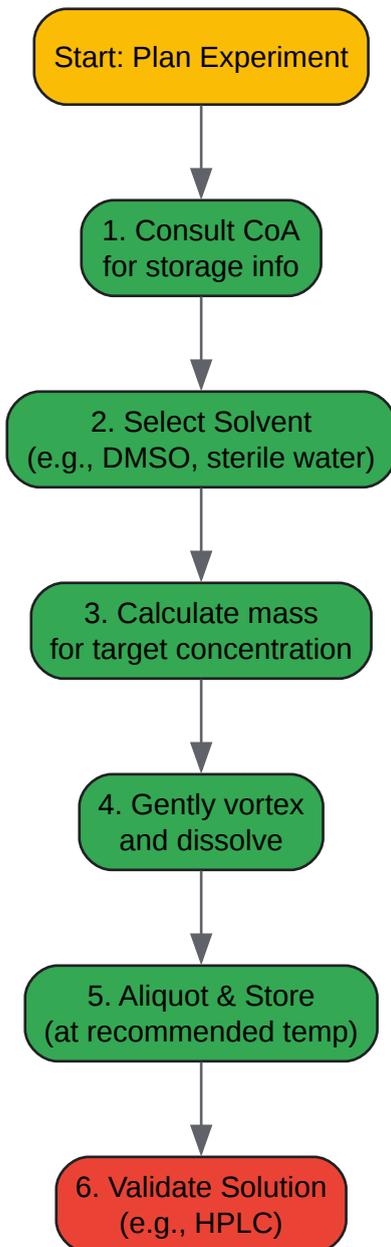
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Although a preparation protocol is unavailable, the table below summarizes the core chemical and biological data for **Ozarelix** found in the literature, which is essential for any experimental planning.

Property	Description
IUPAC Name	A complex peptide sequence (see [1])
Other Names	D-63153; SPI-153 [2] [1]
CAS Number	295350-45-7 [3] [1]
Molecular Formula	$C_{72}H_{96}ClN_{17}O_{14}$ [3] [1]
Molecular Weight	1459.09 g/mol (or 1459.12 g/mol) [3] [1]
Biological Activity	GnRH antagonist; induces apoptosis and arrests cell cycle at G2/M phase; inhibits prostate cancer cell (PC3, DU145) proliferation [3]
In Vitro Efficacy	Inhibits proliferation of PC3 and DU145 cells in a dose- and time-dependent manner (0-20 ng/mL, 72 h) [3]
Solubility & Handling	Information not located; store under recommended conditions in Certificate of Analysis [3]

Suggested Workflow for Stock Solution Preparation

Since a standard protocol is not available, the following workflow outlines a general approach for peptide stock solution preparation. You must determine the specific conditions through pilot experiments.



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References

1. Ozarelix [en.wikipedia.org]
2. Ozarelix - AdisInsight - Springer [adisinsight.springer.com]
3. Ozarelix (D-63153) | GnRH antagonist [medchemexpress.com]

To cite this document: Smolecule. [Ozarelix Key Information for Researchers]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548652#ozarelix-stock-solution-preparation>]

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